

Application Notes and Protocols for Mechanical Testing of Styrene-Butadiene Rubber (SBR)

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Compound of Interest

Compound Name: *Einecs 273-067-9*

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These application notes provide a detailed overview of the standard experimental protocols for the mechanical testing of Styrene-Butadiene Rubber (SBR). The following sections outline the methodologies for key mechanical property assessments, present typical data in structured tables, and include diagrams to illustrate the experimental workflows.

Introduction

Styrene-Butadiene Rubber (SBR) is a versatile synthetic elastomer widely used in a variety of applications due to its good abrasion resistance, crack endurance, and aging characteristics. Mechanical testing is crucial to determine the material's performance characteristics and ensure it meets the requirements for its intended use, which can range from tires and footwear to seals and gaskets. These protocols are based on internationally recognized ASTM standards.

Summary of Mechanical Properties

The following tables summarize the typical mechanical properties of SBR. These values can vary depending on the specific SBR grade, formulation (including fillers and additives), and curing process.

Table 1: Tensile Properties of SBR

Property	Typical Value	ASTM Standard
Tensile Strength	7 - 21 MPa (1000 - 3000 PSI) [1][2]	ASTM D412
Elongation at Break	200% - 600%[1][2]	ASTM D412
300% Modulus	185 kg/cm ²	ASTM D412

Table 2: Hardness, Tear Strength, and Compression Set of SBR

Property	Typical Value	ASTM Standard
Hardness, Shore A	30 - 95[1][3]	ASTM D2240
Tear Strength	Fair to Excellent[1]	ASTM D624
Compression Set	Good to Excellent[1]	ASTM D395

Experimental Protocols

Tensile Strength and Elongation (ASTM D412)

This test method determines the force required to stretch a dumbbell-shaped SBR specimen to its breaking point and the extent of its elongation.

3.1.1 Apparatus

- Universal Testing Machine (UTM) with a suitable load cell.
- Extensometer for precise elongation measurement.
- Cutting die for preparing dumbbell-shaped specimens (Die C is common).
- Micrometer for measuring specimen thickness.

3.1.2 Specimen Preparation

- Condition the SBR sheets at a standard laboratory temperature of $23 \pm 2^{\circ}\text{C}$ and relative humidity of $50 \pm 5\%$ for at least 3 hours before cutting.

- Use a cutting die to punch out dumbbell-shaped specimens from the SBR sheet. Ensure the cutting edges of the die are sharp to produce specimens with smooth, clean edges.
- Measure the thickness and width of the narrow section of each specimen at three points and use the average values for cross-sectional area calculation.

3.1.3 Procedure

- Set the grips of the UTM at a specified distance and ensure they are aligned.
- Mount the dumbbell specimen securely in the grips, ensuring it is not under any tension before the test begins.
- Attach the extensometer to the narrow section of the specimen.
- Set the crosshead speed of the UTM to 500 ± 50 mm/min.[4]
- Start the test and record the force and elongation data until the specimen ruptures.[5][6]
- Record the tensile strength at break (force divided by the original cross-sectional area) and the ultimate elongation (the percentage increase in length at break).

3.1.4 Experimental Workflow



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ASTM D412 Tensile Testing Workflow

Tear Strength (ASTM D624)

This test measures the resistance of an SBR specimen to tearing.

3.2.1 Apparatus

- Universal Testing Machine (UTM) with a suitable load cell.
- Cutting die for specific specimen shapes (e.g., Type C - right angle).
- Micrometer.

3.2.2 Specimen Preparation

- Condition the SBR sheets as per the tensile testing protocol.
- Cut the test specimens using the appropriate die. For Type C, this will be a right-angled specimen.
- Measure the thickness of each specimen.

3.2.3 Procedure

- Mount the specimen in the grips of the UTM.
- Set the crosshead speed to 500 ± 50 mm/min.[7]
- Initiate the test and apply a uniaxial force until the specimen tears.[8]
- Record the maximum force required to tear the specimen.
- Tear strength is calculated as the maximum force divided by the thickness of the specimen.
[8]

3.2.4 Experimental Workflow



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ASTM D624 Tear Strength Testing Workflow

Compression Set (ASTM D395 - Method B)

This method measures the ability of SBR to retain its elastic properties after prolonged compression.

3.3.1 Apparatus

- Compression device with parallel plates.
- Spacers to maintain a constant deflection.
- Oven for elevated temperature testing.
- Micrometer.

3.3.2 Specimen Preparation

- Prepare cylindrical disk specimens, typically 13.0 mm in diameter and 6.0 mm in height.
- Measure the initial thickness (t_0) of each specimen.

3.3.3 Procedure

- Place the specimens between the parallel plates of the compression device with spacers.
- Compress the specimens to 25% of their original height.^[9]
- Place the entire device in an oven at a specified temperature (e.g., 70°C or 100°C) for a set duration (e.g., 22 or 70 hours).^[9]
- After the specified time, remove the device from the oven and release the compression.
- Allow the specimens to recover at room temperature for 30 minutes.^[9]
- Measure the final thickness (t_i) of the specimens.

- Calculate the compression set using the formula: $\text{Compression Set (\%)} = [(t_0 - t_i) / (t_0 - t_n)] \times 100$, where t_n is the spacer thickness.[\[10\]](#)

3.3.4 Experimental Workflow



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ASTM D395 Compression Set Testing Workflow

Hardness (ASTM D2240 - Shore A)

This test measures the indentation hardness of SBR.

3.4.1 Apparatus

- Shore A durometer.
- A flat, hard surface for placing the specimen.

3.4.2 Specimen Preparation

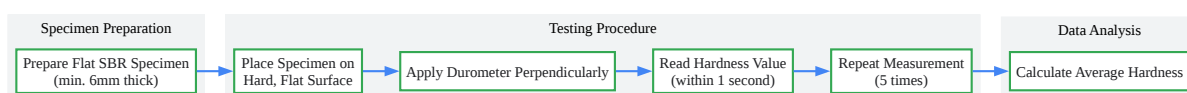
- The SBR specimen should have a minimum thickness of 6 mm. If necessary, thinner sheets can be stacked.
- Ensure the specimen has a flat surface.

3.4.3 Procedure

- Place the SBR specimen on a hard, flat surface.[\[11\]](#)
- Hold the durometer perpendicular to the specimen surface.

- Press the indenter firmly onto the specimen until the presser foot makes full contact.[11]
- Read the hardness value from the durometer scale within one second of firm contact.[12]
- Take at least five measurements at different locations on the specimen, at least 12 mm apart, and calculate the average.

3.4.4 Experimental Workflow



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ASTM D2240 Shore A Hardness Testing Workflow

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